

Picolinamide Derivatives: A Comparative Analysis of Biological Activity

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Compound of Interest

Compound Name: 6-Methoxypicolinamide

CAS No.: 98276-69-8

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For researchers, scientists, and drug development professionals, this guide provides a comparative overview of the biological activities of a library of picolinamide derivatives. It summarizes key quantitative data, details experimental protocols for cited assays, and visualizes relevant biological pathways and workflows.

Picolinamide, a derivative of picolinic acid, has emerged as a versatile scaffold in medicinal chemistry. Its unique structural and electronic properties, including its function as a bidentate ligand, have facilitated the development of numerous derivatives with a broad spectrum of biological activities.^[1] This guide synthesizes data from recent studies to offer a comparative look at the anticancer, antimicrobial, and enzyme-inhibiting properties of various picolinamide derivatives.

Anticancer Activity

Picolinamide derivatives have demonstrated significant potential as anticancer agents, with several series of compounds exhibiting potent activity against various cancer cell lines. Researchers have focused on developing these derivatives as inhibitors of key enzymes

involved in tumor growth and proliferation, such as Aurora kinases and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).[\[2\]](#)[\[3\]](#)

Comparison of Anticancer Picolinamide Derivatives

Compound Class	Target	Test System (Cell Line)	Activity (IC50)	Reference Compound	Reference Compound Activity (IC50)
N-methyl-picolinamide-4-thiol derivatives	Aurora-B kinase	HepG2 (Liver Cancer)	<10 μ M (for compound 6p)	Sorafenib	>10 μ M
N-methyl-picolinamide-4-thiol derivatives	Aurora-B kinase	HCT-116 (Colon Cancer)	<10 μ M (for compound 6p)	Sorafenib	>10 μ M
N-methyl-picolinamide-4-thiol derivatives	Aurora-B kinase	SW480 (Colon Cancer)	<10 μ M (for compound 6p)	Sorafenib	>10 μ M
Picolinamide-based derivatives	VEGFR-2	A549 (Lung Cancer)	12.5–25.6 μ M	Sorafenib	19.3 μ M
Picolinamide-based derivatives	VEGFR-2	HepG2 (Liver Cancer)	18.2–37.2 μ M	Axitinib	38.7 μ M
Rhodium(III)-picolinamide complexes	Not specified	Various cancer cell lines	High antiproliferative activity	Not specified	Not specified
4-(4-formamidophenylamino)-N-methylpicolinamide derivatives	Not specified	HepG2 (Liver Cancer)	Low micromolar range	Sorafenib	Similar potent activity

4-(4-					
formamidoph					
enylamino)-		HCT116	Low		
N-	Not specified	(Colon	micromolar	Sorafenib	Similar potent
methylpicolin		Cancer)	range		activity
amide					
derivatives					

A series of novel N-methyl-picolinamide-4-thiol derivatives have been synthesized and evaluated for their antitumor activities.[2] Among these, compound 6p, in particular, showed potent and broad-spectrum anti-proliferative activities in vitro against several human cancer cell lines, with IC50 values below 10 μ M, which were superior to the reference drug sorafenib.[2] Further investigation revealed that compound 6p selectively inhibits Aurora-B kinase.[2]

Another study focused on designing picolinamide-based derivatives as inhibitors of VEGFR-2, a key player in tumor angiogenesis.[3] Several of these compounds, notably 8j and 8l, demonstrated significant antiproliferative activity against A549 and HepG2 cell lines, with IC50 values in the range of 12.5–25.6 μ M and 18.2–37.2 μ M, respectively.[3] These activities were comparable or superior to the reference drugs Sorafenib and Axitinib.[3]

Additionally, rhodium(III)-picolinamide complexes have been explored as potential anticancer and antimetastasis agents.[4] These complexes exhibited high antiproliferative activity against tested cancer cell lines in vitro, inducing cell cycle arrest, apoptosis, and autophagy.[4]

Experimental Protocols: Anticancer Assays

MTT Assay for Cytotoxicity:

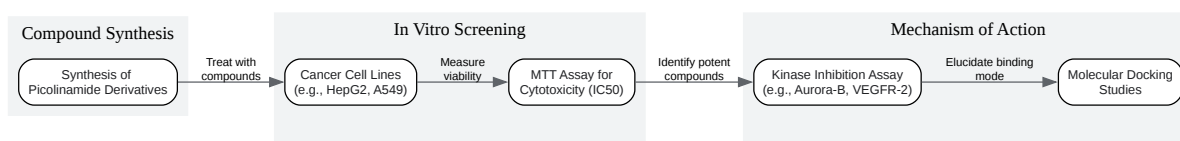
- Human cancer cell lines (e.g., HepG2, HCT-116, A549) are seeded in 96-well plates and allowed to adhere overnight.
- The cells are then treated with various concentrations of the picolinamide derivatives for a specified period (e.g., 48 or 72 hours).
- Following treatment, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated to allow for the formation of formazan crystals

by metabolically active cells.

- The formazan crystals are dissolved in a solubilization solution (e.g., DMSO).
- The absorbance of the solution is measured using a microplate reader at a specific wavelength (e.g., 570 nm).
- The IC₅₀ value, the concentration of the compound that inhibits cell growth by 50%, is calculated from the dose-response curves.[2]

VEGFR-2 Kinase Inhibition Assay:

The inhibitory activity of picolinamide derivatives against VEGFR-2 kinase can be determined using various commercially available assay kits, which typically involve measuring the phosphorylation of a substrate by the kinase in the presence and absence of the inhibitor.



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Workflow for Anticancer Screening of Picolinamide Derivatives.

Antimicrobial Activity

The rise of antibiotic-resistant bacteria has spurred the search for novel antimicrobial agents. Picolinamide derivatives have been investigated as a new class of antibacterials, with some demonstrating potent and selective activity against specific pathogens like *Clostridioides difficile*. [5][6]

Comparison of Antimicrobial Picolinamide Derivatives

Compound	Target Organism	Activity (MIC)	Selectivity
Picolinamide 87	Clostridioides difficile	0.125 µg/mL	1024-fold higher than against MRSA
Picolinamide 5	Clostridioides difficile	0.12 µg/mL	More selective than vancomycin and metronidazole
2-(4-(3-(trifluoromethoxy)phenoxy)picolinamido)benzo[d]oxazole-5-carboxylate	Clostridioides difficile	MIC50: 0.12 µg/mL, MIC90: 0.25 µg/mL	Potent and selective
Zinc picolinate	Various bacteria (e.g., B. cereus, S. flexneri, E. coli)	0.5 mg/mL	Broad spectrum
Copper picolinate	Various bacteria (e.g., S. aureus, M. luteus, E. coli)	0.5 mg/mL	Broad spectrum

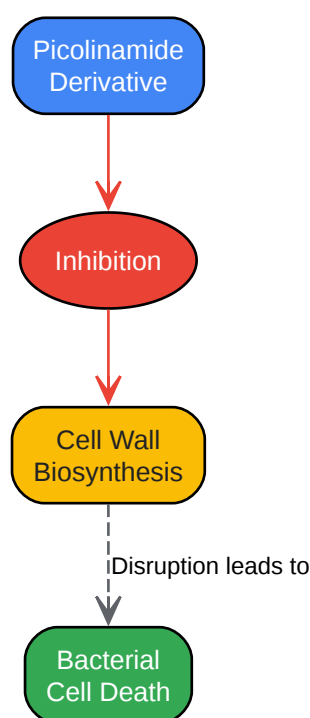
Structure-activity relationship studies of picolinamide antibacterials have revealed that modifications to the picolinamide scaffold can lead to exquisite selectivity for *C. difficile* over other gut bacteria and even methicillin-resistant *Staphylococcus aureus* (MRSA).[6] For instance, picolinamide 87 was found to be 1024-fold more selective for *C. difficile* than for MRSA.[6] Another derivative, 2-(4-(3-(trifluoromethoxy)phenoxy)picolinamido)benzo[d]oxazole-5-carboxylate, exhibited potent activity against 101 strains of *C. difficile* with MIC50 and MIC90 values of 0.12 and 0.25 µg/mL, respectively.[5][7] This compound was also shown to target cell wall biosynthesis.[5][7]

Transition metal complexes of picolinic acid have also been shown to possess broad-spectrum antibacterial properties.[8]

Experimental Protocols: Antimicrobial Assays

Minimum Inhibitory Concentration (MIC) Determination:

- Bacterial strains are grown in appropriate broth media to a specific density.
- A serial dilution of the picolinamide derivatives is prepared in a 96-well microtiter plate.
- The bacterial suspension is added to each well containing the diluted compounds.
- The plates are incubated under appropriate conditions (e.g., temperature, atmosphere) for a specified time (e.g., 24 or 48 hours).
- The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.



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Targeting Bacterial Cell Wall Synthesis.

Enzyme Inhibition

The picolinamide scaffold has been extensively utilized in the design of potent and selective enzyme inhibitors for various therapeutic targets.[1]

Comparison of Picolinamide-Based Enzyme Inhibitors

Compound Class	Target Enzyme	Activity (IC50)	Therapeutic Area
6-substituted picolinamides	11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1)	11 nM (for compound 25)	Type 2 Diabetes, Metabolic Syndrome
Picolinamide derivatives with dimethylamine side chain	Acetylcholinesterase (AChE)	2.49 μ M (for compound 7a)	Alzheimer's Disease
Benzamide and picolinamide derivatives	WDR5-MLL1 interaction	0.1 nM (for compound 136)	Cancer (Leukemia)

A series of 6-substituted picolinamide derivatives were synthesized as inhibitors of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1), an enzyme implicated in metabolic disorders.^[9] Optimization of an initial hit led to the discovery of a highly potent and metabolically stable compound with an IC50 of 11 nM.^{[1][9]}

In the context of neurodegenerative diseases, picolinamide derivatives containing a dimethylamine side chain have been evaluated as acetylcholinesterase (AChE) inhibitors.^[10] Compound 7a emerged as a potent and selective AChE inhibitor with an IC50 of 2.49 μ M and exhibited a mixed-type inhibition mechanism.^[10]

Furthermore, picolinamide derivatives have been developed as inhibitors of the WDR5-MLL1 protein-protein interaction, which is a therapeutic target in certain types of leukemia.^[11] Some of these compounds demonstrated exceptionally strong inhibitory activity with IC50 values in the sub-nanomolar range.^[11]

Experimental Protocols: Enzyme Inhibition Assays

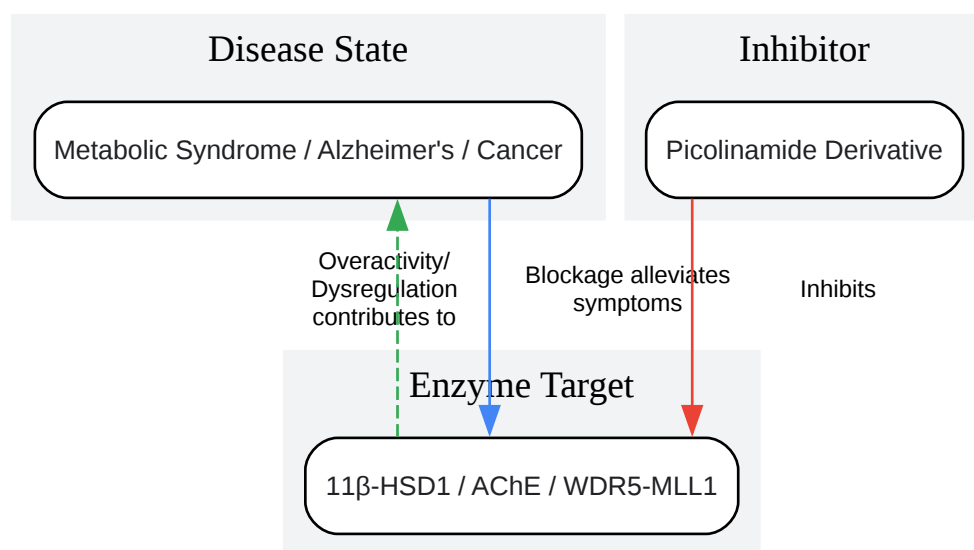
11 β -HSD1 Inhibition Assay (TR-FRET):

- The inhibitory activity against human and mouse 11 β -HSD1 is determined using a time-resolved fluorescence resonance energy transfer (TR-FRET) assay.
- The assay measures the conversion of cortisone to cortisol.

- The reaction is performed in the presence of the enzyme, substrate, co-factor, and varying concentrations of the picolinamide inhibitors.
- The TR-FRET signal, which is proportional to the amount of cortisol produced, is measured.
- IC50 values are calculated from the dose-response curves.[1]

Cholinesterase Inhibition Assay (Ellman's Method):

- The inhibitory activity against acetylcholinesterase (AChE) and butyrylcholinesterase (BChE) is measured spectrophotometrically.
- The assay is based on the reaction of thiocholine, produced from the hydrolysis of acetylthiocholine or butyrylthiocholine by the cholinesterases, with 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) to produce a colored anion.
- The rate of color formation is monitored at a specific wavelength (e.g., 412 nm).
- The inhibitory activity of the picolinamide derivatives is determined by measuring the reduction in the rate of the reaction.[1][10]



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Picolinamide Derivatives as Enzyme Inhibitors.

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